Technical Guide: 7-Chloro-furo[2,3-c]pyridine-2-carboxylic Acid

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Compound of Interest

Compound Name:	*7-chlorofuro[2,3-c]pyridine-2-carboxylic acid*
CAS No.:	*1554086-60-0*
Cat. No.:	*B6233416*

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Structural Architecture, Synthesis, and Medicinal Utility[1]

Abstract

This guide provides an in-depth technical analysis of 7-chloro-furo[2,3-c]pyridine-2-carboxylic acid, a privileged bicyclic scaffold in medicinal chemistry. Characterized by its fused pyridine-furan core, this molecule serves as a critical pharmacophore in the development of Hypoxia-Inducible Factor Prolyl Hydroxylase (HIF-PH) inhibitors and ATP-competitive kinase inhibitors. This document details its structural specifications, validated synthetic protocols, and structure-activity relationship (SAR) logic, supported by computational data and mechanistic diagrams.

Structural Identity & SMILES Configuration

The physicochemical properties of this compound are defined by the fusion of a

-deficient pyridine ring with an electron-rich furan ring, creating a "push-pull" electronic system that influences both solubility and ligand-protein binding kinetics.

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Chemical Name: 7-chloro-furo[2,3-c]pyridine-2-carboxylic acid Molecular Formula:

Exact Mass: 196.99 g/mol

Canonical SMILES String

For integration into cheminformatics software (RDKit, Schrödinger, ChemDraw), use the following isomeric SMILES string:

SMILES Deconstruction:

- OC(=O): The carboxylic acid moiety at position 2 (furan ring), acting as the primary polar anchor.
- c1cc2: The furan ring backbone.[1]
- c(Cl)cncc2: The pyridine ring fused at the c-bond. The chlorine atom is explicitly positioned at C7 (adjacent to the nitrogen), providing steric bulk and modulating pKa.
- o1: The furan oxygen atom closing the bicyclic system.

Physicochemical Profile (Predicted)

Property	Value	Significance in Drug Design
LogP	1.8 - 2.1	Optimal lipophilicity for membrane permeability.
TPSA	~63	Indicates good oral bioavailability (Rule of 5 compliant).
pKa (Acid)	~3.5	Ionized at physiological pH; mimics 2-oxoglutarate.
H-Bond Donors	1	Carboxylic acid hydroxyl.
H-Bond Acceptors	4	Pyridine N, Furan O, Carboxyl O's.

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Retrosynthetic Analysis & Validated Synthesis Protocol

The synthesis of the [2,3-c] fused system requires precise regiochemical control to avoid the formation of the [3,2-c] isomer. The most robust route utilizes 2-chloro-3-hydroxyisonicotinaldehyde (or its ester equivalent) as the starting material. This ensures the chlorine atom is pre-installed at the correct position relative to the pyridine nitrogen.

Mechanistic Pathway

The formation of the furan ring involves an O-alkylation followed by an intramolecular aldol-type condensation (Thorpe-Ziegler cyclization equivalent).

Step-by-Step Protocol:

- Starting Material: 2-chloro-3-hydroxyisonicotinaldehyde.
- Reagent: Ethyl bromoacetate (or Methyl bromoacetate).
- Catalyst/Base: Potassium Carbonate (

) or DBU.
- Solvent: DMF or Acetonitrile (anhydrous).
- Conditions: 60-80°C, 4-6 hours.

Detailed Workflow:

- Step A (Etherification): The phenolic hydroxyl at C3 attacks the alkyl halide of ethyl bromoacetate.
- Step B (Cyclization): The methylene group of the acetate side chain undergoes base-catalyzed deprotonation and attacks the aldehyde carbonyl at C4.
- Step C (Aromatization/Dehydration): Elimination of water yields the aromatic furan ring.
- Step D (Hydrolysis): The resulting ethyl ester is hydrolyzed using LiOH in THF/Water to yield the free acid.

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Visualization: Synthetic Workflow

The following diagram illustrates the logical flow from precursors to the final scaffold.

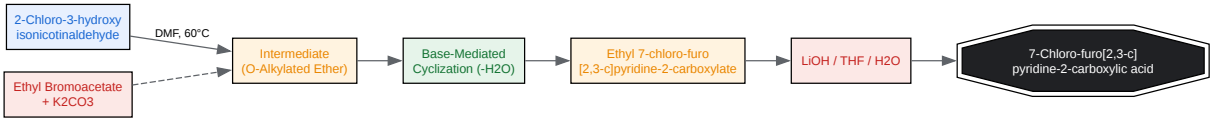

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Figure 1: Step-wise synthetic pathway ensuring correct regiochemistry of the furo[2,3-c]pyridine core.

Medicinal Chemistry Utility & SAR Logic

The 7-chloro-furo[2,3-c]pyridine-2-carboxylic acid scaffold is highly valued for its ability to mimic the 2-oxoglutarate cofactor in iron-dependent oxygenases.

Primary Application: HIF-PH Inhibition

Inhibitors of HIF Prolyl Hydroxylase (HIF-PH) treat anemia by stabilizing HIF-1

. This scaffold binds to the active site

center.

- Bidentate Chelation: The pyridine nitrogen (N6) and the carboxylic acid (at C2) form a bidentate chelate with the active site iron.
- Role of 7-Chloro: The chlorine atom at C7 serves two functions:
  - Lipophilic Filling: It occupies a hydrophobic pocket adjacent to the metal center.
  - Electronic Modulation: It reduces the electron density on the pyridine nitrogen, fine-tuning the pKa to prevent overly tight binding that could lead to toxicity.

Secondary Application: Kinase Inhibition

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The flat, aromatic nature of the system allows it to function as a hinge-binder in ATP-competitive kinase inhibitors.

- H-Bonding: The pyridine nitrogen accepts a hydrogen bond from the hinge region backbone amide.

Visualization: Pharmacophore Map

This diagram details the specific function of each structural motif within the biological context.

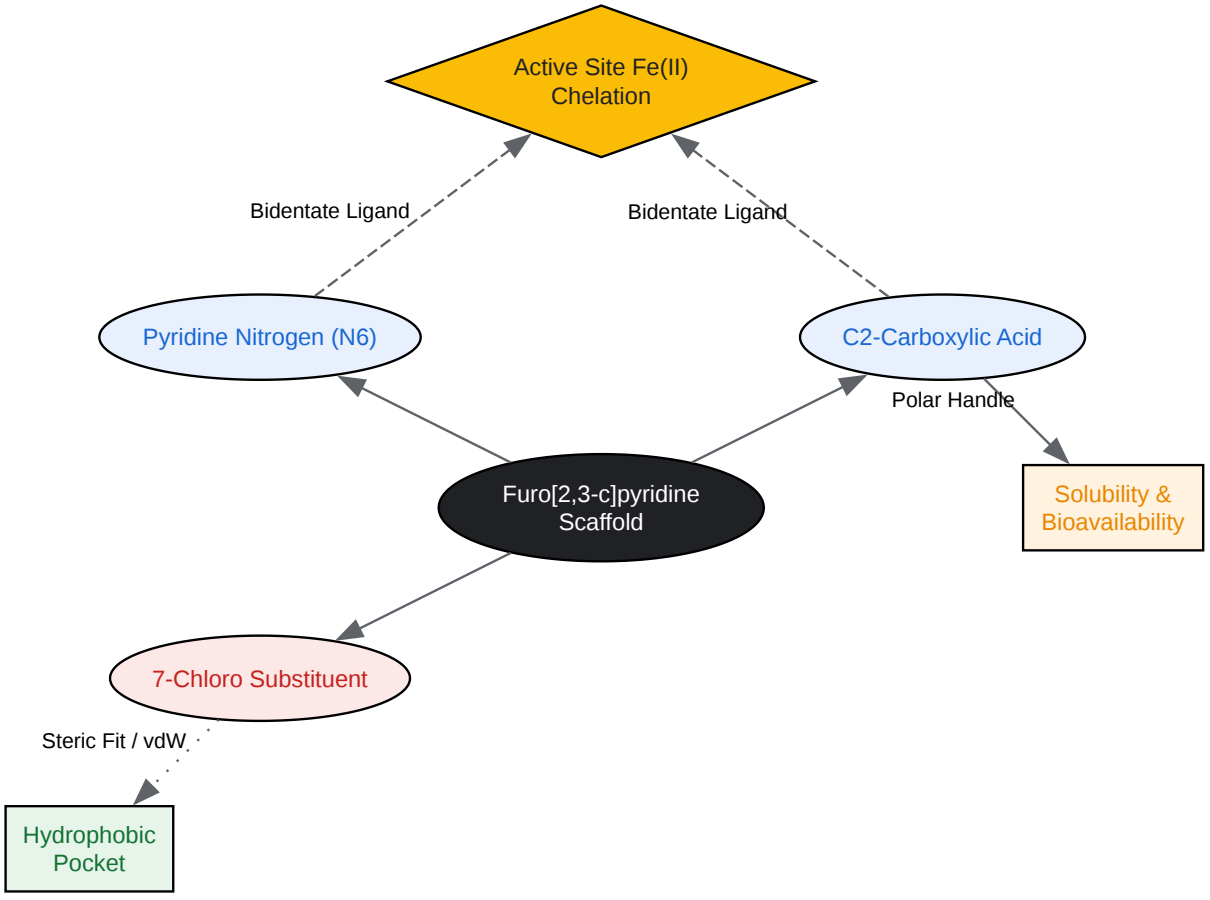

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Figure 2: Structure-Activity Relationship (SAR) mapping of the scaffold in the context of metalloenzyme inhibition.

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Experimental Validation & Quality Control

To ensure scientific integrity, the synthesized compound must undergo rigorous characterization.

Quality Control Protocol:

- 1H NMR (DMSO-d6): Look for the singlet of the furan proton (C3-H) around

  7.5-7.8 ppm and the coupling pattern of the pyridine protons. The absence of an ethyl group confirms hydrolysis.

- LC-MS: Confirm the

  peak at m/z ~198/200 (characteristic 3:1 Chlorine isotope pattern).

- Purity: HPLC purity >95% is required for biological assays to rule out interference from the regiometric [3,2-c] isomer.

References

- PubChem.Furo[2,3-c]pyridine-2-carboxylic acid | C8H5NO3.[2][3] National Library of Medicine. Available at: [Link]

- Chang, M. Y., & Tai, H. Y. (2011). Synthesis of Furo[2,3-c]pyridine. Heterocycles. (Foundational synthesis of the core scaffold). Available at: [Link]

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Sources

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